1-Chloro-2-(ethylsulfinyl)ethane: Structural Architecture and Stereochemical Implications

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Compound of Interest

Compound Name:	*1-Chloro-2-(ethylsulfinyl)ethane*
CAS No.:	*27998-62-5*
Cat. No.:	*B3050703*

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Executive Summary

1-Chloro-2-(ethylsulfinyl)ethane (CEESO), also known as 2-chloroethyl ethyl sulfoxide, represents a critical intermediate in the study of vesicant chemical warfare agents. It is the mono-oxidized metabolite of the sulfur mustard simulant 2-chloroethyl ethyl sulfide (CEES). Unlike its parent sulfide, CEESO exhibits significantly reduced toxicity due to the electronic deactivation of the sulfur lone pair, which suppresses the formation of the reactive episulfonium ion. This guide provides a rigorous analysis of its molecular geometry, chiral characteristics, spectroscopic signatures, and the mechanistic basis for its use as a detoxification marker.

Molecular Architecture and Geometry

Connectivity and Electronic Structure

The molecule consists of an ethyl group and a 2-chloroethyl group bridged by a sulfinyl (

) moiety. The oxidation of the sulfide to the sulfoxide induces a dramatic change in the electronic environment of the sulfur atom.

- Formula:

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- Molecular Weight: 140.63 g/mol
- Key Functional Group: Sulfinyl (Sulfoxide)
- Geometry at Sulfur: Pyramidal (

  -like hybridization)

In the sulfoxide group, the sulfur atom is bonded to oxygen, carbon, and carbon, with a lone pair occupying the fourth "ligand" position. This results in a trigonal pyramidal geometry at the sulfur center, contrasting with the bent geometry of the precursor sulfide.

Stereochemistry: Chirality at Sulfur

A defining feature of **1-Chloro-2-(ethylsulfinyl)ethane** is its chirality. The sulfur atom serves as a stereogenic center because it is bonded to four distinct electronic environments:

- Ethyl group (

)[1]
- 2-Chloroethyl group (

)
- Oxygen atom (

)
- Non-bonding lone pair

Consequently, CEESO exists as a pair of enantiomers (

- and

-sulfoxides).

- Optical Stability: Unlike amines, which undergo rapid pyramidal inversion at room temperature, sulfoxides have a high inversion barrier (

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). Therefore, the enantiomers of CEESO are configurationally stable at ambient conditions and can, in principle, be resolved.

- Synthetic Reality: Standard oxidative synthesis from CEES (using achiral oxidants like

  or

) produces a racemic mixture (

  -CEESO).

Diastereotopic Protons (NMR Signature)

The chirality of the sulfur atom renders the adjacent methylene protons diastereotopic. In the ethyl group and the chloroethyl chain, the two protons on the

-carbons are not chemically equivalent (

).

- Spectroscopic Consequence: In

  NMR, these protons will not appear as simple triplets or quartets. Instead, they manifest as complex ABX or AB multiplets due to geminal coupling (

) between the inequivalent protons and vicinal coupling to the adjacent

  -protons. This "magnetic non-equivalence" is a hallmark of the chiral sulfoxide center.

Reactivity and Synthesis

Selective Oxidation Protocol

The synthesis of CEESO requires precise control to avoid over-oxidation to the sulfone (1-chloro-2-(ethylsulfonyl)ethane, CEESO

). The sulfoxide is the kinetic product, while the sulfone is the thermodynamic product.

Critical Selectivity Parameter:

To maximize yield, the reaction conditions must ensure

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Experimental Protocol: Selective Oxidation of CEES

Note: All manipulations involving CEES must be performed in a fume hood with appropriate PPE due to its vesicant properties.

Reagents:

- 2-Chloroethyl ethyl sulfide (CEES)[2][3][4][5][6]
- Sodium Periodate (

) - Preferred for high selectivity
- Solvent: Methanol/Water (1:1 v/v)

Step-by-Step Methodology:

- Preparation: Dissolve 10 mmol of CEES in 20 mL of Methanol/Water (1:1) at 0°C (ice bath).
- Addition: Add 10.5 mmol (1.05 equiv) of

  slowly over 20 minutes. The slight excess ensures conversion without driving sulfone formation.
- Reaction: Stir at 0°C for 2 hours, then allow to warm to room temperature for 4 hours. Monitor via TLC or GC-MS (disappearance of sulfide peak).
- Quenching: Filter off the precipitated sodium iodate (

).
- Extraction: Extract the filtrate with dichloromethane (

).
- Purification: Dry the organic layer over

  and concentrate in vacuo. If necessary, purify via silica gel chromatography (Eluent: EtOAc/Hexane) to remove trace sulfone.

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Chemical Reactivity Profile

- Pummerer Rearrangement: Under acidic conditions (e.g., acetic anhydride), CEESO can undergo the Pummerer rearrangement, migrating the oxygen to the

  -carbon to form an

  -acetoxy sulfide.

- Elimination: Heating CEESO can lead to thermal syn-elimination (Cope-type elimination) to yield ethyl vinyl sulfoxide and HCl. This reaction is slower than for the corresponding amine oxides but relevant at elevated temperatures (>100°C).

- Hydrolysis: In aqueous environments, the terminal chloride can be hydrolyzed to form hydroxyethyl ethyl sulfoxide (HEESO), a non-toxic diol equivalent.

Biological Implications: The Mechanism of Detoxification[7]

The primary interest in CEESO lies in its role as a detoxification product. The toxicity difference between the sulfide (CEES) and the sulfoxide (CEESO) is explained by the Episulfonium Ion Hypothesis.

Mechanism of Action Comparison

- Sulfide (Toxic): The sulfur lone pair in CEES is highly nucleophilic. It performs an intramolecular

  attack on the

  -carbon, displacing the chloride to form a cyclic episulfonium ion. This strained 3-membered ring is a potent alkylating agent that attacks DNA (guanine N7), causing cross-linking and cell death.

- Sulfoxide (Benign): In CEESO, the sulfur lone pair is delocalized into the

  bond (resonance contribution

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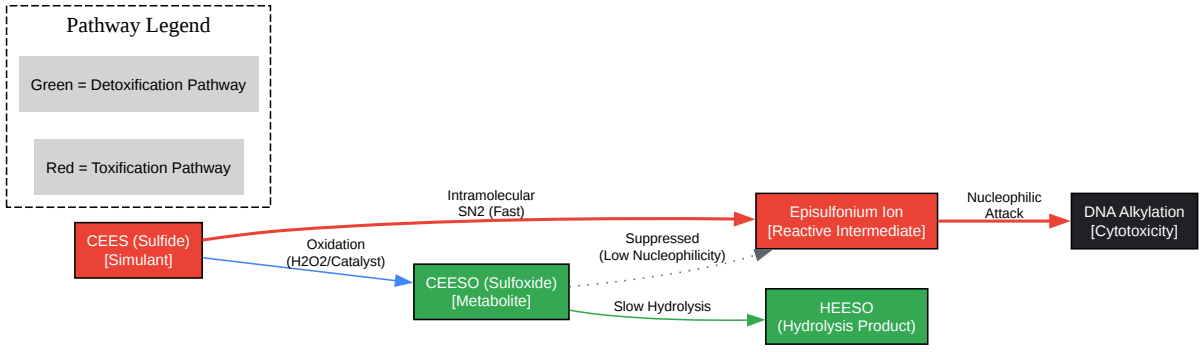
). This drastically reduces the nucleophilicity of the sulfur. It cannot effectively displace the chloride to form the episulfonium intermediate. Consequently, DNA alkylation is suppressed.

Visualization of Toxicity Pathways

The following diagram illustrates the divergent pathways of the sulfide (toxification) versus the sulfoxide (detoxification).



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Caption: Comparative reaction pathways showing the suppression of episulfonium formation in the sulfoxide metabolite.

Quantitative Data Summary

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Property	Value / Description	Source
CAS Number	27998-62-5	[1]
Molecular Weight	140.63 g/mol	[1]
Physical State	Low-melting solid or viscous liquid	[2]
Melting Point	~38.1°C	[2]
Density	~1.18 g/cm³	[2]
Solubility	Soluble in methanol, ethanol, DMSO,	[3]
Toxicity (Relative)	Low (Non-vesicant compared to CEES)	[4]
1H NMR Characteristic	Diastereotopic splitting of -CH2 (~2.8-3.2 ppm)	[5]

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